

Diethyl Cyclopentylmalonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diethyl cyclopentylmalonate*

Cat. No.: *B101633*

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CAS Number: 18928-91-1

This technical guide provides an in-depth overview of **diethyl cyclopentylmalonate**, a versatile reagent in organic synthesis, particularly relevant to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, a comprehensive experimental protocol for its synthesis, spectroscopic characterization, and its applications as a chemical intermediate.

Chemical and Physical Properties

Diethyl cyclopentylmalonate is a diester derivative of malonic acid, featuring a cyclopentyl substituent. Its chemical structure lends itself to a variety of chemical transformations, making it a valuable building block in the synthesis of more complex molecules.^[1] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
CAS Number	18928-91-1	[1] [2] [3]
Molecular Formula	C ₁₂ H ₂₀ O ₄	[1] [3]
Molecular Weight	228.28 g/mol	[1] [2]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	138 °C at 13 mmHg	
Density	1.03 g/cm ³	
Refractive Index	1.4430-1.4450	
Purity	>95.0% (GC)	

Synthesis of Diethyl Cyclopentylmalonate

The most common and well-established method for the synthesis of **diethyl cyclopentylmalonate** is the alkylation of diethyl malonate.[\[1\]](#) This reaction is a classic example of the malonic ester synthesis, which involves the formation of a resonance-stabilized enolate from diethyl malonate, followed by nucleophilic attack on an appropriate electrophile, in this case, a cyclopentyl halide.

Experimental Protocol: Alkylation of Diethyl Malonate

This protocol describes the synthesis of **diethyl cyclopentylmalonate** from diethyl malonate and cyclopentyl bromide.

Reagents and Materials:

- Diethyl malonate
- Cyclopentyl bromide
- Sodium ethoxide (can be prepared *in situ* from sodium metal and absolute ethanol)
- Absolute ethanol

- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of Sodium Ethoxide Solution: In a flame-dried round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium metal in absolute ethanol under an inert atmosphere (e.g., nitrogen or argon). The reaction is exothermic and should be performed with caution.
- Formation of the Malonate Enolate: To the freshly prepared sodium ethoxide solution, add diethyl malonate dropwise at room temperature. The addition should be slow to control the exothermic reaction. Stir the mixture for 30-60 minutes to ensure complete formation of the sodium salt of diethyl malonate, which may appear as a white precipitate.
- Alkylation: Add cyclopentyl bromide to the reaction mixture dropwise via a dropping funnel. After the addition is complete, heat the mixture to reflux and maintain reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and remove the ethanol using a rotary evaporator. To the residue, add water and extract with diethyl ether

(3 x 50 mL).

- **Washing:** Combine the organic extracts and wash with a saturated aqueous solution of ammonium chloride to remove any unreacted base, followed by a wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **diethyl cyclopentylmalonate**.
- **Purification:** The crude product can be purified by vacuum distillation to yield the final product as a colorless to light yellow liquid.

Spectroscopic Characterization

The structure of **diethyl cyclopentylmalonate** can be confirmed using various spectroscopic techniques. The expected spectroscopic data are summarized below.

Spectroscopy	Expected Features
¹ H NMR	Signals for the ethyl groups (a triplet for the methyl protons and a quartet for the methylene protons) and characteristic signals for the cyclopentyl group protons.[1]
¹³ C NMR	Resonances corresponding to the carbonyl carbons of the ester groups, the carbons of the ethyl groups, and the carbons of the cyclopentyl ring.[1]
IR Spectroscopy	A strong absorption band corresponding to the C=O stretching of the ester functional groups.[1]
Mass Spectrometry	The molecular ion peak (M ⁺) and a characteristic fragmentation pattern that can confirm the molecular weight and structure.[1]

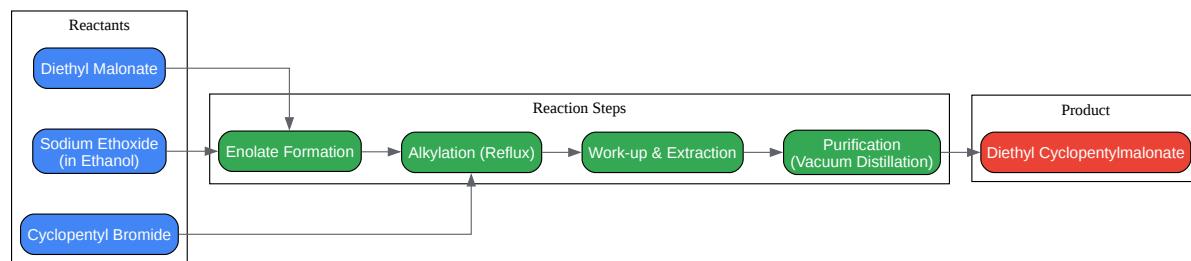
Applications in Research and Drug Development

Diethyl cyclopentylmalonate is a valuable intermediate in organic synthesis due to its versatile reactivity.^[1] The presence of two ester groups and an active methylene group allows for a wide range of chemical transformations.

- **Synthesis of Complex Molecules:** The enolate derived from **diethyl cyclopentylmalonate** can act as a nucleophile in various reactions, including further alkylations, acylations, and Michael additions, enabling the construction of more complex molecular architectures.^[1]
- **Pharmaceutical Intermediates:** This compound serves as a key building block in the synthesis of active pharmaceutical ingredients (APIs). Derivatives of **diethyl cyclopentylmalonate** have been investigated for their potential as anti-inflammatory and antimicrobial agents.^[1]
- **Heterocyclic Synthesis:** **Diethyl cyclopentylmalonate** can be utilized in condensation reactions to form various heterocyclic compounds, which are common scaffolds in medicinal chemistry.

Visualizations

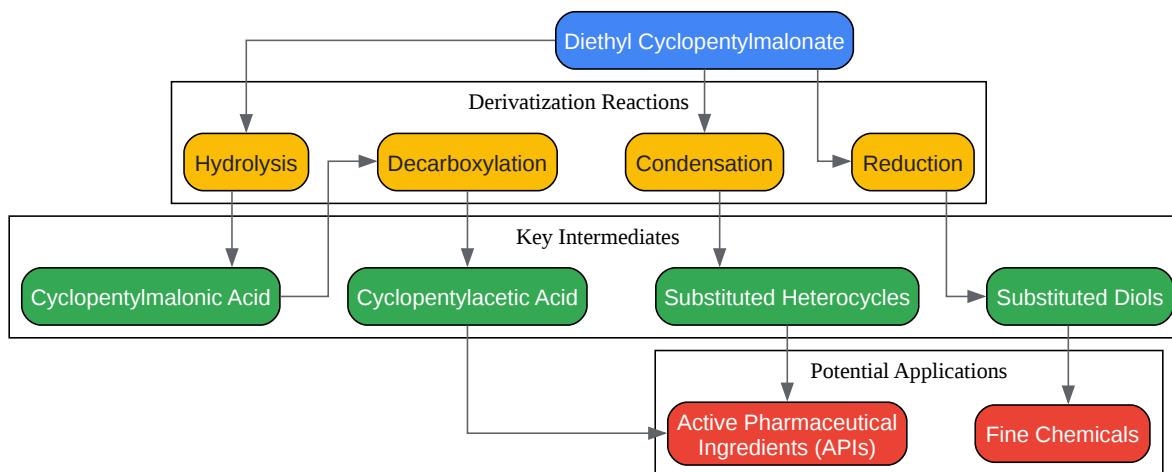
Synthesis Workflow of Diethyl Cyclopentylmalonate



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Caption: Synthesis workflow for **diethyl cyclopentylmalonate**.

Application in the Synthesis of Bioactive Molecules



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Caption: Applications of **diethyl cyclopentylmalonate** in synthesis.

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